

In-Depth Technical Guide to Fmoc-Gly-OH-2-¹³C,¹⁵N

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Fmoc-Gly-OH-2-¹³C,¹⁵N

Cat. No.: B12061815

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the isotopically labeled amino acid derivative, **Fmoc-Gly-OH-2-¹³C,¹⁵N**. This compound is a crucial tool in various scientific disciplines, particularly in peptide synthesis, proteomics, and drug development, where isotopic labeling is essential for analytical tracking and quantification.

Chemical Identity and Properties

N-(9-Fluorenylmethoxycarbonyl)-glycine-2-¹³C,¹⁵N, commonly referred to as **Fmoc-Gly-OH-2-¹³C,¹⁵N**, is a stable isotope-labeled form of Fmoc-glycine. The isotopic enrichment with Carbon-13 at the alpha-carbon and Nitrogen-15 at the amino group provides a distinct mass shift, making it an invaluable tracer in mass spectrometry and a sensitive probe in NMR spectroscopy.

The CAS number for **Fmoc-Gly-OH-2-¹³C,¹⁵N** is 285978-12-3^{[1][2]}. It is important to distinguish this from the dually carbon-labeled version, Fmoc-Gly-OH-¹³C₂,¹⁵N, which has a different CAS number (285978-13-4)^{[3][4][5][6]}.

Table 1: Physicochemical Properties of **Fmoc-Gly-OH-2-¹³C,¹⁵N**

Property	Value	Source
CAS Number	285978-12-3	[1] [2]
Molecular Formula	C ₁₆ ¹³ CH ₁₅ ¹⁵ NO ₄	[2]
Molecular Weight	299.29 g/mol	[1] [2]
Appearance	White to off-white solid	[2]
Melting Point	174-175 °C	[1] [4]
Storage Temperature	2-8°C	[1] [4]
Isotopic Purity	99 atom % ¹³ C, 98 atom % ¹⁵ N	[1]

Analytical Data

The isotopic labels in **Fmoc-Gly-OH-2-¹³C,¹⁵N** result in characteristic spectral data that are essential for its identification and for tracking its incorporation into larger molecules.

Table 2: Key Analytical Data for **Fmoc-Gly-OH-2-¹³C,¹⁵N**

Analytical Technique	Observed Data
Mass Spectrometry (MS)	Mass shift of M+2 compared to the unlabeled analog.
Nuclear Magnetic Resonance (NMR)	Distinct chemical shifts for the ¹³ C-labeled alpha-carbon and the ¹⁵ N-labeled nitrogen, providing enhanced sensitivity and resolution. [3]

Applications in Research and Drug Development

The unique properties of **Fmoc-Gly-OH-2-¹³C,¹⁵N** make it a versatile tool in several research areas:

- **Peptide Synthesis:** It serves as a building block in Solid Phase Peptide Synthesis (SPPS) for creating isotopically labeled peptides.[\[3\]](#) These labeled peptides are critical for a variety of studies.

- **Quantitative Proteomics:** Labeled peptides are used as internal standards for the accurate quantification of proteins in complex biological samples using mass spectrometry-based techniques.[7]
- **Structural Biology:** NMR studies of proteins and peptides incorporating this labeled amino acid can provide detailed insights into their structure, dynamics, and interactions.[3] The isotopic labels act as specific probes for monitoring molecular behavior.
- **Metabolic Studies:** It can be used as a tracer to follow the metabolic fate of glycine or glycine-containing molecules in biological systems.[2][7]
- **Drug Development:** In pharmaceutical research, it aids in studying the metabolism and pharmacokinetics of peptide-based drugs.[3]

Experimental Protocols

Protocol 1: Incorporation of **Fmoc-Gly-OH-2-13C,15N** into a Peptide via Solid Phase Peptide Synthesis (SPPS)

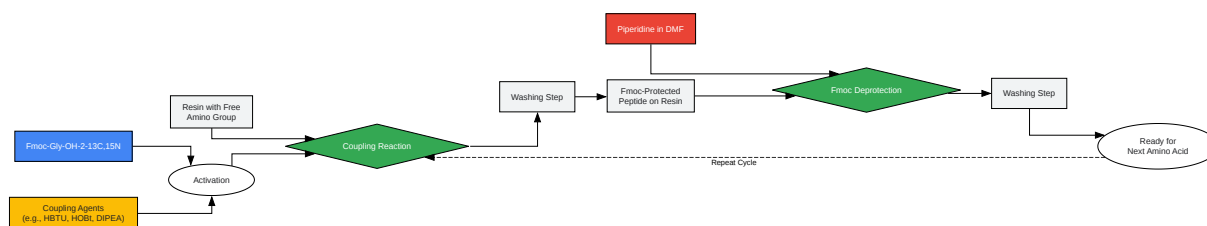
This protocol outlines the general steps for coupling **Fmoc-Gly-OH-2-13C,15N** to a growing peptide chain on a solid support.

- **Resin Preparation:** The peptide synthesis resin with the N-terminal Fmoc group removed is swollen in a suitable solvent like dimethylformamide (DMF).
- **Fmoc Deprotection:** The Fmoc protecting group of the resin-bound peptide is removed by treating it with a solution of 20-25% piperidine in DMF.[8] This exposes the free amino group for the next coupling step.
- **Washing:** The resin is thoroughly washed with DMF to remove residual piperidine and by-products.
- **Coupling Reaction:**
 - A solution of **Fmoc-Gly-OH-2-13C,15N** (typically 1.5-4 equivalents over the resin loading) and a coupling agent (e.g., HBTU, HOBt) is prepared in DMF.[8]
 - A base, such as N,N-diisopropylethylamine (DIPEA), is added to the activation mixture.[8]

- The activated amino acid solution is added to the washed resin.
- The reaction is allowed to proceed for a specified time (e.g., 60 minutes) to ensure complete coupling.[8]
- Washing: The resin is washed extensively with DMF, methanol (MeOH), and dichloromethane (DCM) to remove excess reagents and by-products.[8]
- Confirmation of Coupling: A small sample of the resin can be tested (e.g., using the Kaiser test) to confirm the completion of the coupling reaction.
- Chain Elongation: The cycle of deprotection, washing, and coupling is repeated for subsequent amino acids in the peptide sequence.

Visualizations

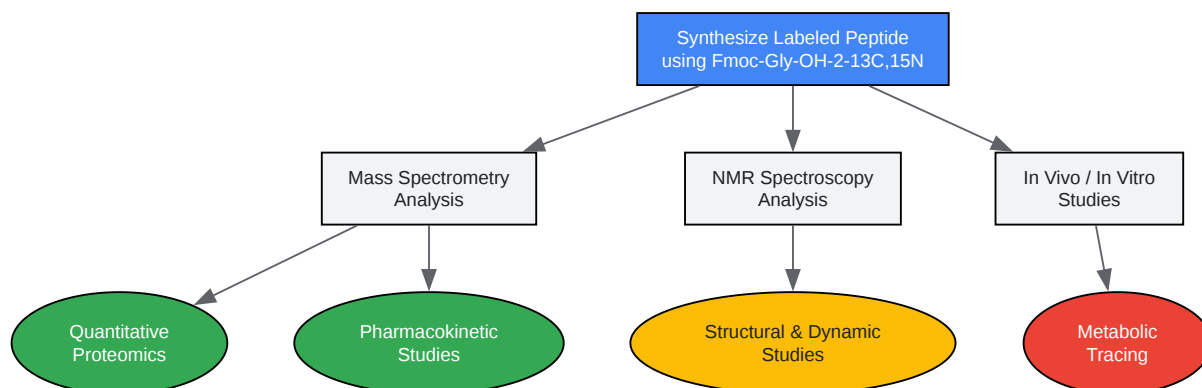
Diagram 1: Solid Phase Peptide Synthesis (SPPS) Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the incorporation of an Fmoc-amino acid in SPPS.

Diagram 2: Application Logic for Labeled Peptides



[Click to download full resolution via product page](#)

Caption: Key applications stemming from the synthesis of labeled peptides.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Fmoc-Gly-OH-2-13C,15N 99 atom % 13C, 98 atom % 15N | 285978-12-3 [sigmaaldrich.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Fmoc-Gly-OH-13C2,15N | 285978-13-4 | Benchchem [benchchem.com]
- 4. Fmoc-Gly-OH-13C2,15N 99 atom % 13C, 98 atom % 15N | 285978-13-4 [sigmaaldrich.com]
- 5. chempep.com [chempep.com]
- 6. Glycine- α -Fmoc (C_1 - ^{13}C , 99%; N_1 - ^{15}N , 99%) | Cambridge Isotope Laboratories, Inc. [isotope.com]

- 7. medchemexpress.com [medchemexpress.com]
- 8. pubs.rsc.org [pubs.rsc.org]
- To cite this document: BenchChem. [In-Depth Technical Guide to Fmoc-Gly-OH-2-13C,15N]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12061815#what-is-the-cas-number-for-fmoc-gly-oh-2-13c-15n]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com